

Didesmethylsibutramine-d7 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Didesmethylsibutramine-d7

Cat. No.: B1650607

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Technical Guide: Didesmethylsibutramine-d7

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Didesmethylsibutramine-d7**, a deuterated analog of Didesmethylsibutramine, which is an active metabolite of the anorectic drug Sibutramine. This guide consolidates available data on its chemical and physical properties, safety information, metabolic pathway, and analytical methodologies.

Chemical and Physical Properties

Didesmethylsibutramine-d7 is primarily utilized as an internal standard in pharmacokinetic and metabolic studies of Sibutramine due to its mass difference from the parent compound.^[1]

The following tables summarize the key chemical and physical properties for both

Didesmethylsibutramine-d7 and its non-deuterated counterpart.

Table 1: Chemical Identification

| Identifier | Didesmethylsibutramine-d7 Hydrochloride | N,N-Didesmethyl Sibutramine |
|-------------------|---|--|
| Synonyms | 1-(1-(4-Chlorophenyl)cyclobutyl)-3-(methyl-d3)butan-3,4,4,4-d4-1-amine, hydrochloride (1:1)[2][3] | 1-[1-(4-chlorophenyl)cyclobutyl]-3-methylbutan-1-amine[4][5] |
| CAS Number | 1188263-87-7[2] | 84467-54-9[4][5] |
| Molecular Formula | C ₁₅ H ₁₅ D ₇ CIN · HCl[2] | C ₁₅ H ₂₂ CIN[4][5] |
| Molecular Weight | 258.84 (free base) + 36.46 (HCl)[2][3] | 251.80 g/mol [4] |

Table 2: Physical and Chemical Properties

| Property | Didesmethylsibutramine-d7 Hydrochloride | N,N-Didesmethyl Sibutramine |
|---------------------|---|--|
| Appearance | Data not available | Data not available |
| Storage Conditions | 2-8°C Refrigerator[6] | Keep container tightly closed in a dry and well-ventilated place.[7] |
| Shipping Conditions | Ambient temperature[6] | Data not available |
| Solubility | Data not available | Data not available |
| Boiling Point | Data not available | 337.90 °C[8] |
| Density | Data not available | 1.072 g/cm ³ [8] |

Safety and Hazard Information

A complete Material Safety Data Sheet (MSDS) for **Didesmethylsibutramine-d7** is not readily available. The following information is derived from the MSDS of the non-deuterated N,N-

Didesmethyl Sibutramine and should be considered as a proxy. It is important to handle this compound as a pharmaceutical-related substance of unknown potency.

Table 3: Hazard Identification and First Aid

| Hazard | Description |
|----------------------------|---|
| Pictogram(s) | No data available[7] |
| Signal Word | No data available[7] |
| Hazard Statement(s) | No data available[7] |
| Precautionary Statement(s) | No data available[7] |
| First-Aid: Inhalation | If breathing is difficult, remove to fresh air and keep at rest in a position comfortable for breathing. Call a physician if symptoms develop or persist.[7] |
| First-Aid: Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[7] |
| First-Aid: Eye Contact | Rinse with pure water for at least 15 minutes. Consult a doctor.[7] |
| First-Aid: Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7] |

Table 4: Fire-Fighting and Accidental Release Measures

| Measure | Description |
|------------------------------|--|
| Suitable Extinguishing Media | Water, dry chemical, carbon dioxide, or alcohol-resistant foam.[7] |
| Specific Hazards | Carbon oxides, Nitrogen oxides, Hydrogen fluoride, Sulphur oxides.[7] |
| Protective Equipment | Wear self-contained breathing apparatus for fire fighting if necessary.[7] |
| Personal Precautions | Keep unnecessary personnel away. Wear appropriate personal protective equipment. Avoid inhalation of dust. Do not touch damaged containers or spilled material unless wearing appropriate protective clothing. Ensure adequate ventilation.[7] |
| Environmental Precautions | Avoid discharge into drains, water courses, or onto the ground.[7] |
| Cleaning Methods | Absorb spill with inert material, then place in a chemical waste container.[7] |

Table 5: Handling, Storage, and Personal Protection

| Aspect | Recommendation |
|------------------------|---|
| Handling | Avoid contact with skin and eyes. Use in a well-ventilated area. Wash thoroughly after handling. [7] |
| Storage | Keep container tightly closed in a dry and well-ventilated place. [7] |
| Engineering Controls | A laboratory fume hood or other appropriate form of local exhaust ventilation. [7] |
| Eye/Face Protection | Wear tightly fitting safety goggles with side-shields. [7] |
| Skin Protection | Wear fire/flammable resistant and impervious clothing. Handle with gloves. [7] |
| Respiratory Protection | If the respirator is the only means of protection, a full-face supplied air respirator must be used. [7] |

Table 6: Stability and Reactivity

| Parameter | Information |
|------------------------------------|--|
| Reactivity | The product is stable and non-reactive under normal conditions of use, storage, and transport. |
| Chemical Stability | Material is stable under normal conditions. |
| Possibility of Hazardous Reactions | No dangerous reaction known under conditions of normal use. |
| Conditions to Avoid | Contact with incompatible materials. |
| Incompatible Materials | Strong oxidizing agents. |
| Hazardous Decomposition Products | Irritating and/or toxic fumes or gases. Emits toxic fumes under fire conditions. [7] |

Table 7: Toxicological Information (for N,N-Didesmethyl Sibutramine)

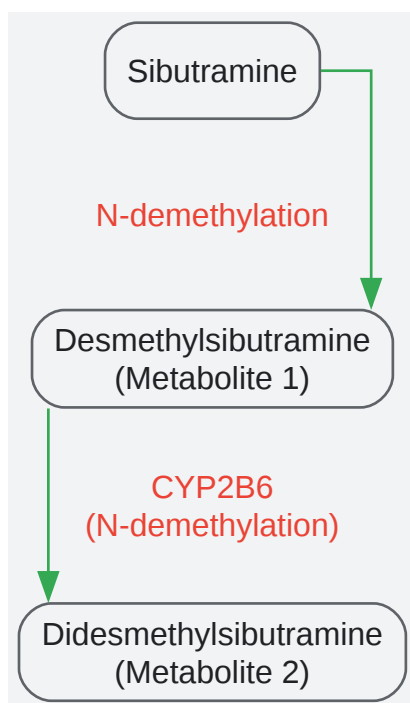
| Endpoint | Result |
|-----------------------------------|--|
| Acute Toxicity (Oral LD50) | No data available[7] |
| Acute Toxicity (Inhalation) | No data available[7] |
| Acute Toxicity (Dermal) | No data available[7] |
| Skin Corrosion/Irritation | No data available[7] |
| Serious Eye Damage/Irritation | No data available[7] |
| Respiratory or Skin Sensitization | No data available[7] |
| Germ Cell Mutagenicity | No data available[7] |
| Carcinogenicity | No data available[7] |
| Reproductive Toxicity | No data available[7] |
| STOT-Single Exposure | No data available[7] |
| STOT-Repeated Exposure | No data available[7] |
| Aspiration Hazard | Based on available data, the classification criteria are not met.[7] |

Ecological Information: There are no data on the ecotoxicity of this product.[7]

Disposal Considerations: Product may be burned in an incinerator equipped with an afterburner and scrubber. Excess and expired materials should be offered to a licensed hazardous material disposal company.[7]

Metabolic Pathway of Sibutramine

Didesmethylsibutramine is an active metabolite of Sibutramine. Following administration, Sibutramine undergoes N-demethylation to form desmethylsibutramine (Metabolite 1), which is further demethylated by the enzyme CYP2B6 to produce didesmethylsibutramine (Metabolite 2).[4]



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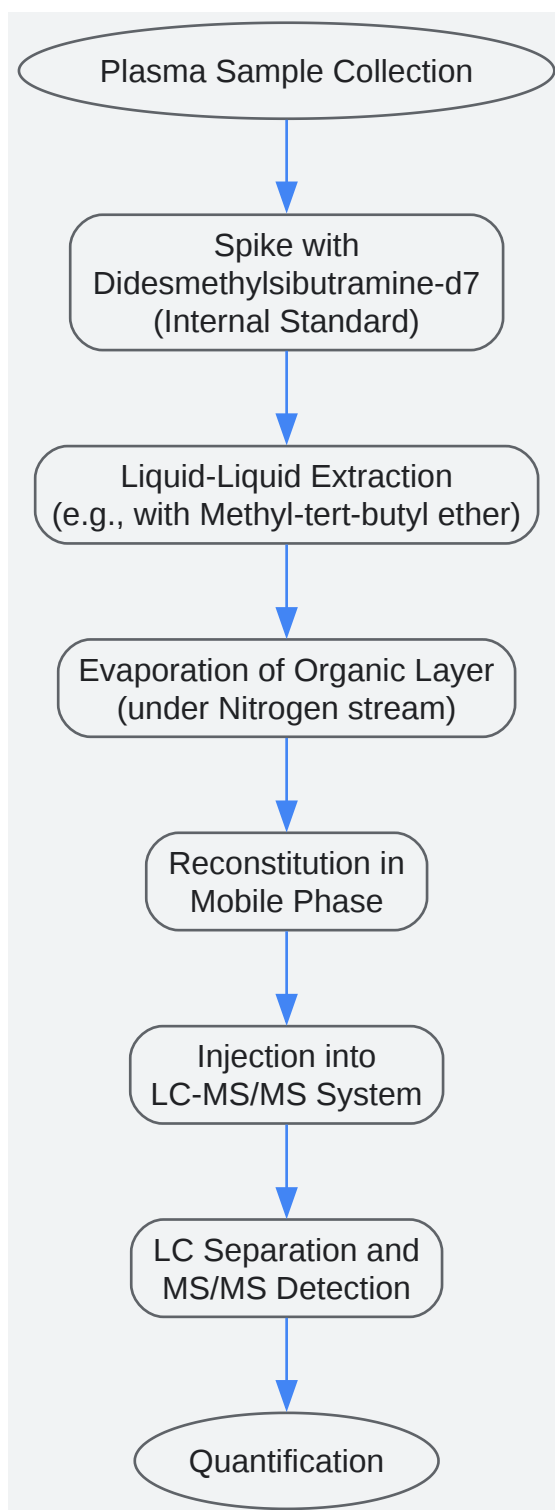
Caption: Metabolic pathway of Sibutramine to Didesmethysibutramine.

Experimental Protocols

Analytical Method for Quantification in Human Plasma

A common method for the quantification of Didesmethysibutramine in human plasma is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). **Didesmethysibutramine-d7** is an ideal internal standard for this assay.

Experimental Workflow:



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Caption: LC-MS/MS analytical workflow for Didesmethyisibutramine.

Table 8: Example LC-MS/MS Parameters

| Parameter | Value |
|---|---|
| LC Column | Zorbax SB-C18 (4.6 mm × 75 mm, 3.5 μm) |
| Mobile Phase | 5 mM ammonium formate : acetonitrile (10:90, v/v) |
| Flow Rate | 0.6 mL/min |
| Injection Volume | 20 μL |
| Ionization Mode | Electrospray Ionization (ESI), Positive |
| Detection Mode | Multiple Reaction Monitoring (MRM) |
| MRM Transition (Didesmethyisibutramine) | m/z 252.2 -> 124.9 |

Note: This is an example protocol and specific parameters may vary between laboratories.

Concluding Remarks

Didesmethyisibutramine-d7 is a critical tool for the accurate quantification of the active metabolite of Sibutramine in biological matrices. While a comprehensive safety profile for the deuterated compound is not available, the data from its non-deuterated analog suggests that it should be handled with care in a laboratory setting, following standard safety protocols for pharmaceutical compounds. The provided analytical workflow and metabolic pathway information serve as a valuable resource for researchers in the fields of pharmacology, toxicology, and drug metabolism.

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